

An In-depth Technical Guide to the Safe Handling of Isobutyrophenone

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Compound of Interest

Compound Name: *Isobutyrophenone*

Cat. No.: *B147066*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **isobutyrophenone** (CAS No. 611-70-1), a common reagent and intermediate in pharmaceutical and chemical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Isobutyrophenone is a clear, colorless to pale yellow liquid.^{[1][2]} Its key physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O	[1][3]
Molecular Weight	148.20 g/mol	[3]
Appearance	Clear liquid	[1]
Odor	Sweet, floral	[1]
Boiling Point	217 °C (lit.)	[4]
Melting Point	1 °C / 33.8 °F	[5]
Flash Point	84 °C / 183.2 °F	[3][5][6]
Density	0.988 g/mL at 25 °C (lit.)	[4]
Vapor Pressure	1 mmHg @ 50 °C	[5]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone.	[1]
Stability	Stable under normal temperatures and pressures.	[1]


Hazard Identification and GHS Classification

Isobutyrophenone is considered a hazardous chemical.[5] The GHS classification is as follows:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid.[7][8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[5][7][8][9]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[5][7][8][9]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation.[7][9][10][11]

Signal Word: Warning[3][5][7][8]

Hazard Pictogram:

 alt text

Toxicological Information

The toxicological properties of **isobutyrophenone** have not been fully investigated.[6]

Available information indicates the following potential health effects:

- Inhalation: May cause respiratory tract irritation.[6][7][9][11]
- Skin Contact: Causes skin irritation.[5][6][7][8][9]
- Eye Contact: Causes serious eye irritation.[5][6][7][8][9]
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[3][6]

No LD50/LC50 data is readily available.[6] It is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[6]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling:

- Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)
- Use only in a well-ventilated area or under a chemical fume hood.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Avoid contact with eyes, skin, and clothing.[\[6\]](#)[\[7\]](#)
- Do not breathe mist, vapors, or spray.[\[5\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[5\]](#)[\[6\]](#)
- Take precautionary measures against static discharge.[\[5\]](#)[\[9\]](#)
- Wear appropriate personal protective equipment.[\[7\]](#)[\[9\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Keep away from sources of ignition.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **isobutyrophenone**:

Protection Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.	[5] [6] [7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.	[5] [6] [7]
Respiratory Protection	If engineering controls are inadequate, use a NIOSH/MSHA-approved respirator.	[6]

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[5] [6] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.	[5] [6] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[5] [6] [7]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[5] [6] [7]

Fire and Explosion Hazard Data

Isobutyrophenone is a combustible liquid.[\[5\]](#)[\[6\]](#)[\[8\]](#)

- Flash Point: 84 °C / 183.2 °F[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated.[\[5\]](#)[\[6\]](#) Containers may explode when heated.[\[5\]](#)[\[6\]](#)

- Fire-Fighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.^{[5][6][7]} Use water spray to keep fire-exposed containers cool.^{[5][6]}

Accidental Release Measures

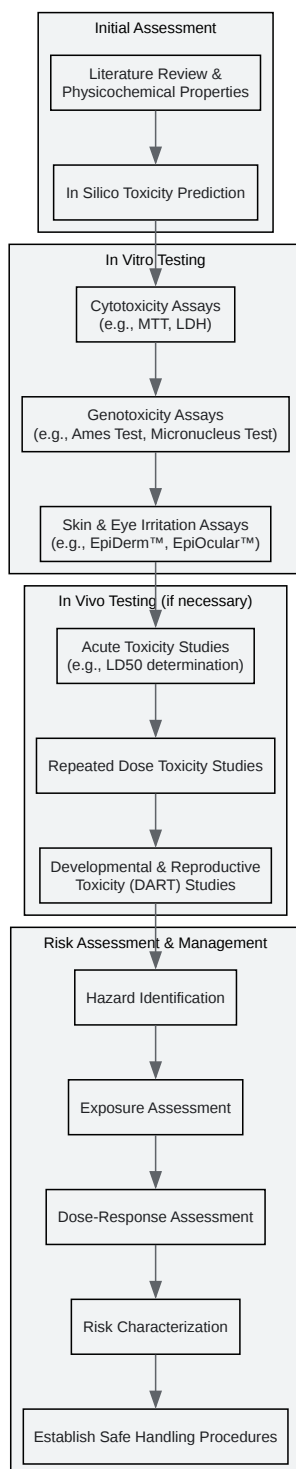
In the event of a spill or leak:

- Personal Precautions: Remove all sources of ignition.^{[5][6]} Ensure adequate ventilation.^{[6][7]} Avoid breathing vapors, mist, or gas.^[7] Wear appropriate personal protective equipment.^[7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[7]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.^{[5][6][7]}

Experimental Protocols

Detailed experimental protocols for assessing the safety of a chemical like **isobutyrophenone** are extensive. Below is a generalized workflow for such an assessment.

Generalized Workflow for Chemical Safety Assessment

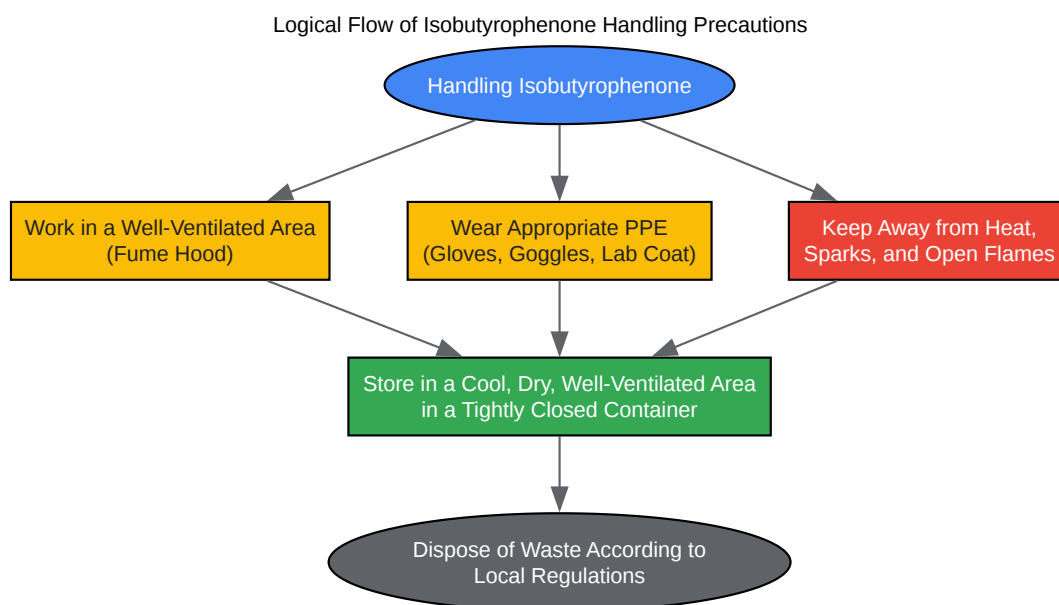


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Caption: Generalized workflow for chemical safety assessment.

Logical Relationships in Handling Precautions

The following diagram illustrates the logical flow of precautions when working with **isobutyrophenone**.



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Caption: Logical flow of **isobutyrophenone** handling precautions.

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